

Mass Spectrometry of (1-Methoxyethyl)benzene: A Technical Guide

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Compound of Interest

Compound Name: (1-Methoxyethyl)benzene

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This in-depth technical guide provides a comprehensive overview of the mass spectrometry analysis of **(1-Methoxyethyl)benzene** (CAS No: 4013-34-7). The document details the compound's mass spectral data, a representative experimental protocol for its analysis, and a proposed fragmentation pathway based on electron ionization mass spectrometry. This guide is intended to serve as a valuable resource for researchers and professionals in the fields of analytical chemistry, pharmacology, and drug development.

Compound Information

Property	Value	Source
Chemical Name	(1-Methoxyethyl)benzene	
Synonyms	1-Methoxy-1-phenylethane, Methyl α -methylbenzyl ether	[1]
CAS Number	4013-34-7	[1]
Molecular Formula	C ₉ H ₁₂ O	[1]
Molecular Weight	136.1910 g/mol	[1]

Electron Ionization Mass Spectrum Data

The following table summarizes the principal ions observed in the 70 eV electron ionization (EI) mass spectrum of **(1-Methoxyethyl)benzene**. The data is compiled from the National Institute of Standards and Technology (NIST) Mass Spectrometry Data Center.

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Proposed Ion Fragment
136	15	$[\text{C}_9\text{H}_{12}\text{O}]^{+\bullet}$ (Molecular Ion)
121	100	$[\text{C}_8\text{H}_9\text{O}]^+$
105	30	$[\text{C}_8\text{H}_9]^+$
91	25	$[\text{C}_7\text{H}_7]^+$
77	40	$[\text{C}_6\text{H}_5]^+$
51	15	$[\text{C}_4\text{H}_3]^+$
43	20	$[\text{C}_2\text{H}_3\text{O}]^+$
29	10	$[\text{CHO}]^+$

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

This section outlines a representative experimental protocol for the analysis of **(1-Methoxyethyl)benzene** using Gas Chromatography coupled with Mass Spectrometry (GC-MS). The parameters are based on established methods for the analysis of aromatic and ether compounds.[\[2\]](#)[\[3\]](#)[\[4\]](#)

3.1. Instrumentation

- Gas Chromatograph: Agilent 8890 GC (or equivalent)
- Mass Spectrometer: Agilent 7000D Triple Quadrupole GC/TQ (or equivalent)
- Autosampler: Agilent 7693A (or equivalent)

3.2. Chromatographic Conditions

- GC Column: HP-5ms capillary column (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent nonpolar column.[2]
- Carrier Gas: Helium (99.999% purity) at a constant flow rate of 1.0 mL/min.[4]
- Inlet Temperature: 250 °C.[3]
- Injection Volume: 1 μ L.[4]
- Injection Mode: Splitless.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Final hold: 5 minutes at 280 °C.[2]

3.3. Mass Spectrometer Conditions

- Ionization Mode: Electron Ionization (EI).[1]
- Ionization Energy: 70 eV.[5]
- Source Temperature: 230 °C.[2]
- Quadrupole Temperature: 150 °C.[2]
- Mass Scan Range: m/z 40-450.
- Solvent Delay: 3 minutes.

3.4. Sample Preparation

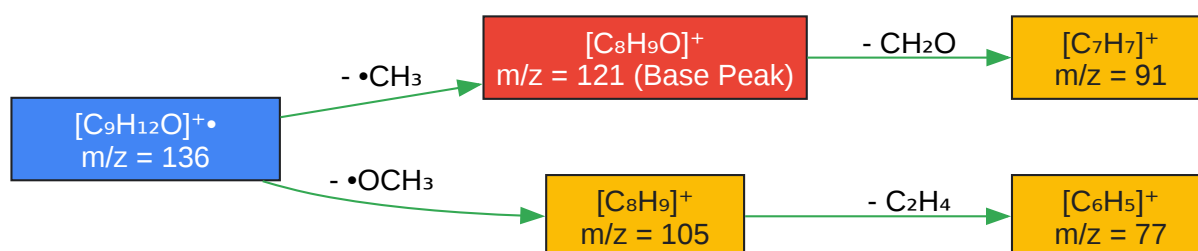
- Prepare a stock solution of **(1-Methoxyethyl)benzene** in a high-purity volatile solvent such as methanol or dichloromethane.

- Perform serial dilutions to create a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 $\mu\text{g/mL}$).
- For unknown samples, dissolve a precisely weighed amount in the chosen solvent to achieve a concentration within the calibration range.

Visualizations

Proposed Fragmentation Pathway of (1-Methoxyethyl)benzene

The following diagram illustrates the proposed fragmentation pathway of (1-Methoxyethyl)benzene under electron ionization.

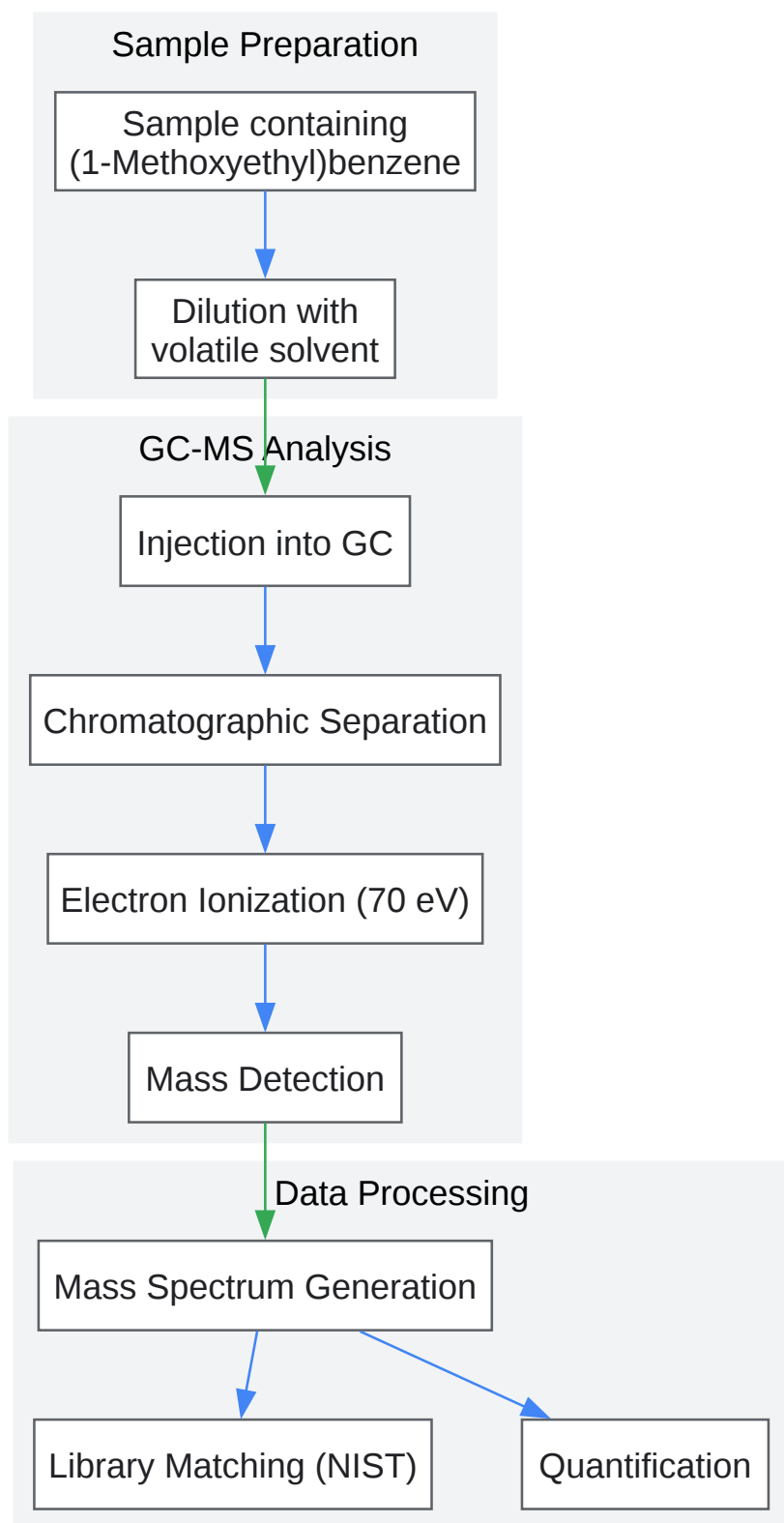


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Caption: Proposed EI fragmentation of (1-Methoxyethyl)benzene.

Experimental Workflow for GC-MS Analysis

The diagram below outlines the general workflow for the GC-MS analysis of (1-Methoxyethyl)benzene.



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